

A Comprehensive Spectroscopic Analysis of Ethyl Diethoxyphosphinylformate

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Compound of Interest

Compound Name: Ethyl diethoxyphosphinylformate

CAS No.: 1474-78-8

Cat. No.: B124854

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Introduction

Ethyl diethoxyphosphinylformate (CAS No. 1474-78-8) is an organophosphorus compound of significant interest, notably as a key intermediate or impurity in the synthesis of antiviral agents like Foscarnet.^[1] Its robust and unambiguous characterization is paramount for quality control, reaction monitoring, and regulatory compliance in pharmaceutical development. This guide provides a comprehensive overview of the core spectroscopic techniques—Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR), and Infrared (IR) Spectroscopy—used to define its chemical identity. We will delve into the interpretation of spectral data, the causality behind experimental choices, and provide field-proven protocols for data acquisition.

The molecular integrity of **Ethyl diethoxyphosphinylformate**, with its distinct phosphonate and ethyl formate moieties, gives rise to a unique spectroscopic fingerprint. Understanding this fingerprint is essential for researchers to confirm its structure, assess its purity, and understand its chemical behavior.

Caption: Molecular Structure of **Ethyl Diethoxyphosphinylformate** (C₇H₁₅O₅P).

Mass Spectrometry (MS)

Mass spectrometry is a destructive analytical technique that provides critical information about a molecule's mass and, by extension, its elemental composition and structure. For **Ethyl diethoxyphosphinylformate**, Electron Ionization (EI) is the method of choice due to the compound's volatility and the technique's ability to produce a rich fragmentation pattern, which serves as a structural fingerprint.[\[2\]](#)[\[3\]](#)

Data Interpretation

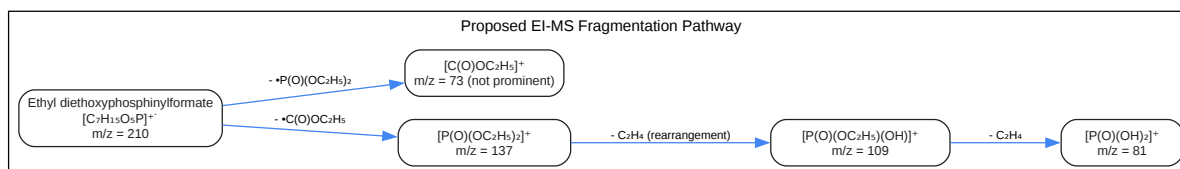
The EI mass spectrum of **Ethyl diethoxyphosphinylformate** is characterized by a low-abundance molecular ion ($M^{+\cdot}$) and several key fragment ions. The standard 70 eV ionization energy imparts significant internal energy, leading to extensive fragmentation which is highly useful for structural elucidation.[\[4\]](#)

Table 1: Key Mass Spectrometry Data (EI-MS)

m/z	Proposed Fragment Ion	Relative Intensity (%)	Interpretation
210	$[C_7H_{15}O_5P]^{+\cdot}$	2.3	Molecular Ion ($M^{+\cdot}$) [5]
183	$[M - C_2H_3]^+$	1.1	Loss of a vinyl group
166	$[M - C_2H_4O]^+$	1.8	Loss of acetaldehyde from ester
137	$[P(O)(OC_2H_5)_2]^+$	46.3	Diethoxyphosphinyl cation [5]
109	$[P(O)(OC_2H_5)(OH)]^+$	100.0	Base Peak; rearrangement and loss of ethylene [5]
81	$[P(O)(OH)_2]^+$	72.8	Phosphoric acid fragment [5]

| 29 | $[C_2H_5]^+$ | 71.6 | Ethyl cation[\[5\]](#) |

The molecular ion at m/z 210 confirms the compound's molecular weight of 210.16 g/mol .[6]
The fragmentation pattern is dominated by cleavages around the phosphorus center and the ethyl formate group. The base peak at m/z 109 and the significant fragment at m/z 137 are highly characteristic of the diethoxyphosphinyl moiety.



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Caption: Simplified fragmentation pathway for **Ethyl diethoxyphosphinylformate** in EI-MS.

Experimental Protocol: Electron Ionization Mass Spectrometry

This protocol outlines a self-validating workflow for acquiring a reproducible EI mass spectrum.

- Instrument Preparation:
 - Ensure the mass spectrometer's ion source is clean and the instrument is tuned and calibrated according to the manufacturer's specifications. A standard compound like perfluorotributylamine (PFTBA) is typically used.
 - Set the ion source temperature to 200-250 °C and the electron energy to 70 eV.[2]
- Sample Introduction:
 - Prepare a dilute solution of **Ethyl diethoxyphosphinylformate** (approx. 1 mg/mL) in a volatile solvent like dichloromethane or ethyl acetate.

- If using a GC-MS system, inject 1 μL of the solution onto a suitable capillary column (e.g., a 5% phenyl-polysiloxane phase) with a temperature program that ensures elution of the analyte, typically ramping from 50 $^{\circ}\text{C}$ to 250 $^{\circ}\text{C}$.
- If using a direct insertion probe, apply a small amount of the sample to the probe tip, evaporate the solvent, and insert the probe into the vacuum lock.^[2]
- Data Acquisition:
 - Acquire data over a mass range of m/z 20-300 to ensure capture of both low-mass fragments and the molecular ion.
 - The system software will generate a mass spectrum by plotting ion abundance against m/z .
- Data Analysis:
 - Identify the molecular ion peak. Its m/z should correspond to the calculated molecular weight of the compound.
 - Analyze the fragmentation pattern and compare it to reference spectra or predict fragments based on known chemical principles to confirm the structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the detailed molecular structure of an organic compound in solution. For **Ethyl diethoxyphosphinylformate**, ^1H , ^{13}C , and ^{31}P NMR are all essential for a complete structural assignment.

^1H NMR Spectroscopy

Proton NMR provides information on the number of different types of protons, their chemical environment, and their proximity to other nuclei. The spectrum of **Ethyl diethoxyphosphinylformate** is distinguished by signals for the three ethyl groups, with characteristic splittings from both proton-proton (H-H) and proton-phosphorus (H-P) couplings.

Table 2: ^1H NMR Spectral Data (400 MHz, CDCl_3)

Assignment	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
-O-CH₂-CH₃ (Ester)	~4.33	Quartet (q)	J(H,H) = 7.2	2H
-O-CH ₂ -CH ₃ (Phosphonate)	~4.27	Doublet of Quartets (dq)	J(H,H) = 7.0, J(P,H) = 7.0	4H
-O-CH ₂ -CH ₃ (Ester)	~1.40	Triplet (t)	J(H,H) = 7.2	3H
-O-CH ₂ -CH ₃ (Phosphonate)	~1.36	Triplet (t)	J(H,H) = 7.0	6H

Data sourced from ChemicalBook.[5]

Interpretation: The spectrum clearly resolves the two types of ethoxy groups. The methylene protons of the phosphonate esters (~4.27 ppm) are coupled to both the adjacent methyl protons and the phosphorus atom, resulting in a complex doublet of quartets. The methylene protons of the ethyl ester (~4.33 ppm) appear as a standard quartet. The methyl groups appear as distinct triplets, integrating to 3H and 6H respectively, confirming the presence of one ethyl ester and two phosphonate ethyl groups.

¹³C NMR Spectroscopy

Carbon-13 NMR identifies all unique carbon atoms in the molecule. Due to the low natural abundance of ¹³C, spectra are typically acquired with proton decoupling to simplify the signals to singlets. However, coupling to phosphorus (C-P) is still observed and is diagnostic.

Table 3: Predicted ¹³C NMR Spectral Data (100 MHz, CDCl₃)

Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity (P-coupled)
C=O (Ester)	163-165	Doublet, $^1J(P,C) \approx 220-230$ Hz
CH ₂ -O-P (Phosphonate)	65-67	Doublet, $^2J(P,C) \approx 6-8$ Hz
CH ₂ -O-C (Ester)	62-64	Singlet
CH ₃ (Phosphonate)	16-17	Doublet, $^3J(P,C) \approx 5-7$ Hz
CH ₃ (Ester)	13-15	Singlet

Predicted values based on typical chemical shift ranges for esters and phosphonates.[\[7\]](#)[\[8\]](#)

Interpretation: The most downfield signal is the carbonyl carbon of the ester group, which exhibits a large one-bond coupling to the phosphorus atom. The methylene carbons of the ethoxy groups are differentiated by their coupling to phosphorus; the phosphonate CH₂ shows a small two-bond coupling while the ester CH₂ does not. Similarly, the phosphonate methyl carbons show a three-bond coupling to phosphorus.

³¹P NMR Spectroscopy

Phosphorus-31 NMR is highly specific and sensitive for phosphorus-containing compounds. With 100% natural abundance and a large chemical shift range, it provides an unambiguous signal for the phosphorus nucleus.[\[9\]](#)[\[10\]](#)

Table 4: Predicted ³¹P NMR Spectral Data (162 MHz, CDCl₃)

Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity (¹ H-decoupled)
(EtO) ₂ P(O)-	-5 to +5	Singlet

Predicted value relative to 85% H₃PO₄, based on typical shifts for phosphonates.[\[11\]](#)[\[12\]](#)

Interpretation: **Ethyl diethoxyphosphinylformate** is a pentavalent phosphonate. Compounds of this class typically resonate in the region between -30 and +30 ppm.[\[9\]](#) The specific structure

is expected to yield a single, sharp peak in the proton-decoupled spectrum around 0 ppm, confirming the presence of a single phosphorus environment.

Experimental Protocol: NMR Spectroscopy

- Sample Preparation:
 - Accurately weigh approximately 10-20 mg of **Ethyl diethoxyphosphinylformate** into a clean, dry vial.
 - Dissolve the sample in ~0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl₃). The choice of solvent is critical as it must dissolve the sample and provide a field frequency lock signal.
 - Add a small amount of an internal standard (e.g., tetramethylsilane, TMS, for ¹H and ¹³C) if precise chemical shift referencing is required.
 - Transfer the solution to a 5 mm NMR tube.
- Instrument Setup:
 - Insert the sample into the NMR spectrometer.
 - Lock the field frequency onto the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity, resulting in sharp, symmetrical peaks. This is a critical step for resolving fine coupling patterns.
- Data Acquisition:
 - For ¹H NMR: Acquire the spectrum using a standard pulse sequence. A 90° pulse angle and a relaxation delay of 1-2 seconds are typical.
 - For ¹³C NMR: Acquire the spectrum using a proton-decoupled pulse sequence. Due to the longer relaxation times of carbon nuclei, a longer relaxation delay (2-5 seconds) and a larger number of scans are required for good signal-to-noise.

- For ^{31}P NMR: Acquire the spectrum using a proton-decoupled sequence. ^{31}P NMR is highly sensitive, so fewer scans are typically needed compared to ^{13}C .[\[10\]](#)
- Data Processing:
 - Apply Fourier transformation to the acquired free induction decay (FID).
 - Phase the resulting spectrum to ensure all peaks are in the positive absorptive mode.
 - Calibrate the chemical shift axis using the solvent signal or internal standard (TMS at 0.00 ppm). For ^{31}P , an external standard of 85% H_3PO_4 is used as the 0.00 ppm reference.[\[11\]](#)
 - Integrate the peaks in the ^1H spectrum to determine proton ratios.

Infrared (IR) Spectroscopy

Infrared spectroscopy probes the vibrational modes of a molecule. It is an excellent technique for identifying the presence of specific functional groups, as each group has characteristic absorption frequencies.

Data Interpretation

The IR spectrum of **Ethyl diethoxyphosphinylformate** is expected to be dominated by strong absorptions from the C=O (ester) and P=O (phosphonate) bonds. The various C-O and P-O single bonds will appear in the fingerprint region.

Table 5: Predicted Characteristic IR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration Type	Intensity	Functional Group
2980-2900	C-H stretch	Medium-Strong	Alkyl (CH ₃ , CH ₂)
1740-1720	C=O stretch	Strong	Ester
1260-1240	P=O stretch	Strong	Phosphonate
1170-1150	C-O-C stretch	Strong	Ester
1050-1020	P-O-C stretch	Strong	Phosphonate

Predicted values based on standard IR correlation tables and spectra of similar compounds like diethyl ethylphosphonate.[13]

Interpretation: The presence of two very strong, distinct bands around 1730 cm^{-1} and 1250 cm^{-1} is a definitive indicator of the ester carbonyl and phosphonate phosphoryl groups, respectively. The complex, strong absorptions in the $1200\text{-}1000\text{ cm}^{-1}$ region are characteristic of the C-O and P-O single bond stretching vibrations, confirming the ethoxy substituents on both the carbon and phosphorus centers.

Experimental Protocol: Attenuated Total Reflectance (ATR) FTIR

ATR-FTIR is a convenient and rapid method for analyzing liquid samples with minimal preparation.[5]

- Instrument and Accessory Preparation:
 - Ensure the FTIR spectrometer is powered on and has stabilized.
 - Clean the ATR crystal (typically diamond or zinc selenide) with a suitable solvent (e.g., isopropanol or ethanol) and wipe dry with a soft, lint-free tissue.[14]
- Background Spectrum Acquisition:
 - With the clean, empty ATR crystal in place, collect a background spectrum. This is a critical self-validating step that measures the ambient atmosphere (H_2O , CO_2) and the instrument's response, which will be subtracted from the sample spectrum.[15]
- Sample Analysis:
 - Place a single drop of neat **Ethyl diethoxyphosphinylformate** directly onto the center of the ATR crystal. Only a small amount is needed to cover the crystal surface.[16]
 - If using a pressure clamp, apply gentle pressure to ensure good contact between the liquid and the crystal.

- Acquire the sample spectrum. Typically, 16 to 32 scans are co-added at a resolution of 4 cm^{-1} to achieve a high signal-to-noise ratio.
- Data Processing and Cleanup:
 - The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
 - Label the significant peaks with their wavenumbers.
 - Thoroughly clean the ATR crystal with solvent to remove all traces of the sample, preparing it for the next measurement.

Summary and Conclusion

The combination of Mass Spectrometry, multi-nuclear NMR Spectroscopy, and Infrared Spectroscopy provides a robust and orthogonal dataset for the unequivocal identification and structural confirmation of **Ethyl diethoxyphosphinylformate**.

- MS confirms the molecular weight (m/z 210) and shows a characteristic fragmentation pattern indicative of the diethoxyphosphinyl group.
- NMR provides the complete bonding framework: ^1H NMR resolves the three distinct ethyl groups, ^{13}C NMR identifies all unique carbons and their coupling to phosphorus, and ^{31}P NMR gives a single, definitive signal for the phosphonate center.
- IR confirms the presence of the key functional groups, with strong, characteristic absorptions for the $\text{P}=\text{O}$ and $\text{C}=\text{O}$ bonds.

This comprehensive spectroscopic profile serves as an essential reference for researchers and quality control professionals, ensuring the identity and purity of this important chemical compound in the drug development pipeline.

References

- NIST. (n.d.). Phosphinecarboxylic acid, diethoxy-, ethyl ester, oxide. In NIST Chemistry WebBook. Retrieved January 14, 2026, from [\[Link\]](#)

- LCGC International. (n.d.). Electron Ionization for GC–MS. Retrieved January 14, 2026, from [\[Link\]](#)
- Polymer Chemistry Characterization Lab. (n.d.). Sample Preparation – FT-IR/ATR. Retrieved January 14, 2026, from [\[Link\]](#)
- University of Illinois, School of Chemical Sciences. (n.d.). Electron Ionization. Retrieved January 14, 2026, from [\[Link\]](#)
- Drawell. (n.d.). Sample Preparation for FTIR Analysis. Retrieved January 14, 2026, from [\[Link\]](#)
- UCSB Department of Chemistry and Biochemistry. (n.d.). ³¹P Chemical Shifts. Retrieved January 14, 2026, from [\[Link\]](#)
- NMR Spectroscopy. (n.d.). ³¹P Phosphorus NMR. Retrieved January 14, 2026, from [\[Link\]](#)
- NPTEL IIT Bombay. (2024, February 2). Week 3 : Lecture 11 : Chemical Shift Range in ³¹P NMR Spectroscopy. YouTube. Retrieved January 14, 2026, from [\[Link\]](#)
- The Royal Society of Chemistry. (2012). Electronic Supplementary Material (ESI) for RSC Advances. Retrieved January 14, 2026, from [\[Link\]](#)
- Oxford Academic. (2018, June 4). Quick vacuum drying of liquid samples prior to ATR-FTIR spectral collection improves the quantitative prediction. Retrieved January 14, 2026, from [\[Link\]](#)
- Magritek. (n.d.). Analysing phosphorus containing compounds using ³¹P Benchtop NMR. Retrieved January 14, 2026, from [\[Link\]](#)
- NIST. (n.d.). Ethylphosphonic acid, diethyl ester. In NIST Chemistry WebBook. Retrieved January 14, 2026, from [\[Link\]](#)
- Organic Chemistry Data. (n.d.). NMR Spectroscopy :: ¹³C NMR Chemical Shifts. Retrieved January 14, 2026, from [\[Link\]](#)

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Sources

- 1. Ethyl diethoxyphosphinylformate CAS#: 1474-78-8 [m.chemicalbook.com]
- 2. Electron Ionization | School of Chemical Sciences | Illinois [scs.illinois.edu]
- 3. Electron Ionization - Creative Proteomics [creative-proteomics.com]
- 4. chromatographyonline.com [chromatographyonline.com]
- 5. agilent.com [agilent.com]
- 6. Phosphinecarboxylic acid, diethoxy-, ethyl ester, oxide [webbook.nist.gov]
- 7. rsc.org [rsc.org]
- 8. organicchemistrydata.org [organicchemistrydata.org]
- 9. 31Phosphorus NMR [chem.ch.huji.ac.il]
- 10. nmr.oxinst.com [nmr.oxinst.com]
- 11. 31P [nmr.chem.ucsb.edu]
- 12. m.youtube.com [m.youtube.com]
- 13. Ethylphosphonic acid, diethyl ester [webbook.nist.gov]
- 14. drawellanalytical.com [drawellanalytical.com]
- 15. academic.oup.com [academic.oup.com]
- 16. Sample Preparation – FT-IR/ATR – Polymer Chemistry Characterization Lab [pccl.chem.ufl.edu]
- To cite this document: BenchChem. [A Comprehensive Spectroscopic Analysis of Ethyl Diethoxyphosphinylformate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b124854/docs#a-comprehensive-spectroscopic-analysis-of-ethyl-diethoxyphosphinylformate>]

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